

DEHP-d38 CAS number and molecular weight

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Compound of Interest

Compound Name: DEHP-d38

Cat. No.: B15572466

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In-Depth Technical Guide: DEHP-d38

This technical guide provides comprehensive information on Di(2-ethylhexyl) phthalate-d38 (**DEHP-d38**), a deuterated analog of the widely used plasticizer DEHP. Intended for researchers, scientists, and drug development professionals, this document details its chemical properties, applications, and relevant experimental methodologies.

Core Compound Data

DEHP-d38 serves as a crucial internal standard for the quantification of DEHP in various analytical methods, particularly those employing mass spectrometry. Its isotopic labeling allows for differentiation from the naturally occurring DEHP, ensuring accurate and precise measurements in complex matrices.

Property	Value	Citations
CAS Number	352431-42-6	[1] [2] [3]
Molecular Formula	C24D38O4	[1]
Molecular Weight	428.79 g/mol	[1] [2]
Appearance	Liquid	[2]
Unlabeled CAS Number	117-81-7	[2]

Experimental Protocols

The primary application of **DEHP-d38** is as an internal standard in analytical chemistry for the detection and quantification of DEHP. Below is a representative experimental protocol for the analysis of DEHP in biological samples using gas chromatography-mass spectrometry (GC-MS).

Objective: To quantify the concentration of DEHP in a biological matrix (e.g., plasma, urine) using **DEHP-d38** as an internal standard.

Materials:

- DEHP standard solution
- **DEHP-d38** internal standard solution (of known concentration)
- Sample matrix (e.g., plasma, urine)
- Organic solvents (e.g., hexane, diethyl ether)
- Solid-phase extraction (SPE) cartridges
- GC-MS system

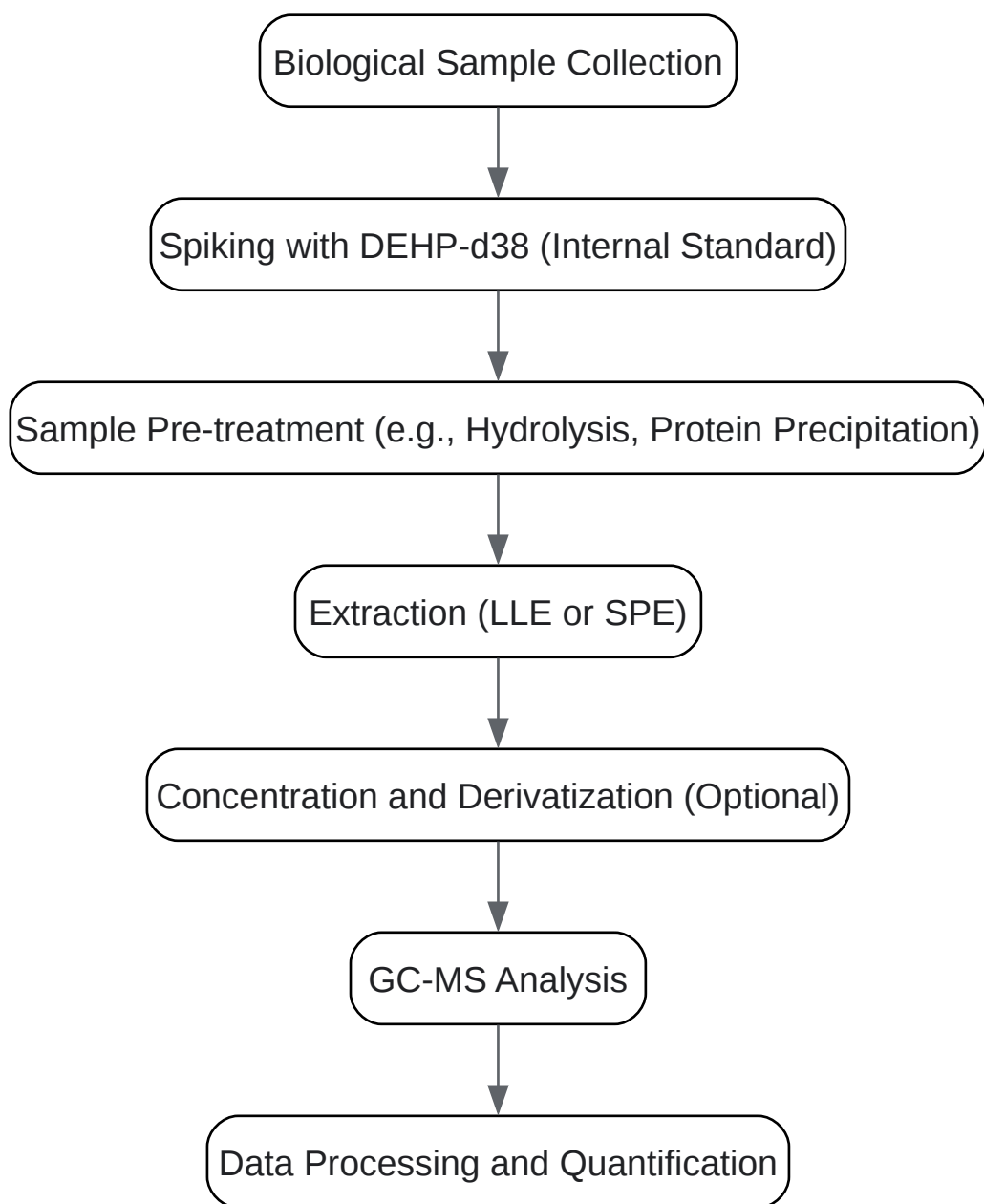
Procedure:

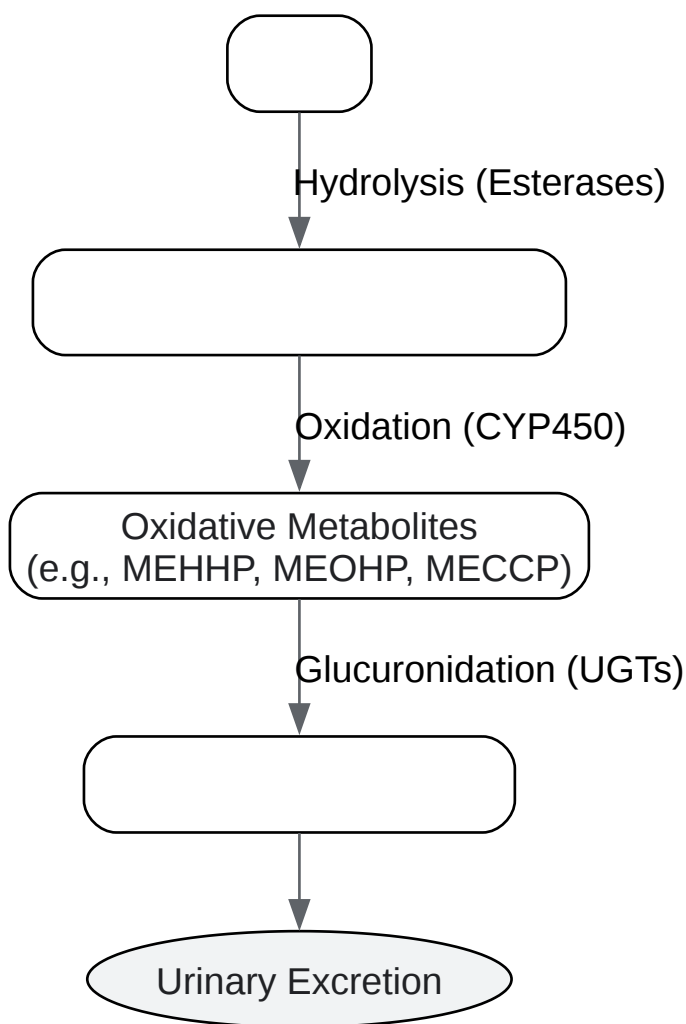
- Sample Preparation:
 - Thaw biological samples to room temperature.
 - Spike a known volume of the sample with a precise amount of the **DEHP-d38** internal standard solution.
 - For plasma samples, perform a protein precipitation step using a suitable solvent like acetonitrile. Centrifuge and collect the supernatant.
 - For urine samples, an enzymatic hydrolysis step may be necessary to deconjugate DEHP metabolites.
- Extraction:

- Perform liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes from the sample matrix.
- For LLE, use an organic solvent such as a mixture of hexane and diethyl ether. Vortex the sample with the solvent, allow the phases to separate, and collect the organic layer.
- For SPE, condition the cartridge with an appropriate solvent, load the sample, wash away interferences, and elute the analytes with a suitable solvent.
- Derivatization (Optional):
 - Depending on the specific DEHP metabolites being analyzed, a derivatization step (e.g., silylation) may be required to improve their volatility and chromatographic properties.
- GC-MS Analysis:
 - Inject the extracted and concentrated sample into the GC-MS system.
 - The gas chromatograph separates the analytes based on their boiling points and interactions with the stationary phase of the column.
 - The mass spectrometer detects and quantifies the ions of both DEHP and **DEHP-d38**.
- Quantification:
 - Monitor specific ions for both DEHP and **DEHP-d38**.
 - Calculate the ratio of the peak area of the analyte (DEHP) to the peak area of the internal standard (**DEHP-d38**).
 - Generate a calibration curve using known concentrations of DEHP standards spiked with the same amount of **DEHP-d38**.
 - Determine the concentration of DEHP in the unknown sample by comparing its peak area ratio to the calibration curve.

Logical Workflow for Sample Analysis

The following diagram illustrates the general workflow for the quantification of DEHP in a biological sample using **DEHP-d38** as an internal standard.





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Bis[(+/-)-2-ethylhexyl] Phthalate-d38 | C₂₄H₃₈O₄ | CID 90472189 - PubChem [pubchem.ncbi.nlm.nih.gov]

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